

# In-Depth Technical Guide: Physical and Chemical Properties of Guanfacine-13C,15N3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Guanfacine-13C,15N3

Cat. No.: B564486

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Guanfacine-13C,15N3**, an isotopically labeled form of Guanfacine used as an internal standard in quantitative analyses. The document details its core characteristics, relevant experimental protocols for its use, and the biological pathways it influences.

## Core Physical and Chemical Properties

**Guanfacine-13C,15N3** is a stable isotope-labeled analog of Guanfacine, a selective alpha-2A adrenergic receptor agonist. The incorporation of one carbon-13 atom and three nitrogen-15 atoms results in a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of Guanfacine in biological matrices.<sup>[1][2][3][4][5][6][7][8]</sup>

## Physical Properties

While specific experimental data for the melting and boiling points of **Guanfacine-13C,15N3** are not readily available in the reviewed literature, the properties of the unlabeled compound can provide a close approximation. It is supplied as a solid and is slightly soluble in methanol, with sonication recommended to aid dissolution.<sup>[1][4]</sup>

Table 1: Physical Properties of **Guanfacine-13C,15N3**

Property	Value	Source
Molecular Formula	C <sub>8</sub> [ <sup>13</sup> C]H <sub>9</sub> Cl <sub>2</sub> [ <sup>15</sup> N] <sub>3</sub> O	[1]
Formula Weight	250.1 g/mol	[1]
Physical State	Solid	[1]
Solubility	Slightly soluble in Methanol	[1][4]
Storage Temperature	-20°C	
Stability	≥ 4 years at -20°C	[1]

## Chemical Properties

**Guanfacine-13C,15N3** shares its fundamental chemical structure and reactivity with unlabeled Guanfacine. It is susceptible to degradation under acidic and, more significantly, alkaline conditions.[9] It shows slight degradation under oxidative and aqueous conditions but is relatively stable to thermal and photolytic stress.[9]

Table 2: Chemical Identification of **Guanfacine-13C,15N3**

Identifier	Value	Source
CAS Number	1189924-28-4	[1]
Formal Name	N-(amino- <sup>15</sup> N-imino- <sup>15</sup> N-methyl- <sup>13</sup> C)-2,6-dichloro-benzeneacetamide- <sup>15</sup> N	[1]
SMILES	C1C1=C(CC([15NH]--INVALID-LINK--=[15NH])=O)C(Cl)=CC=C1	[1]
InChI Key	INJOMKTZOLKMBF-DATIIYMNSA-N	[1]
Purity	≥95%	[1]

## Experimental Protocols

The primary application of **Guanfacine-13C,15N3** is as an internal standard for the quantification of Guanfacine in biological samples, typically using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).

### Quantification of Guanfacine in Human Plasma using HPLC-MS/MS

This protocol is based on a validated method for a bioequivalence study of Guanfacine extended-release tablets.[\[2\]](#)[\[3\]](#)[\[10\]](#)

#### 1. Sample Preparation (Protein Precipitation):

- To a 100 µL aliquot of human plasma, add the internal standard solution (**Guanfacine-13C,15N3** in methanol).
- Add methanol to precipitate plasma proteins.
- Vortex the mixture to ensure thorough mixing.
- Centrifuge the samples to pellet the precipitated proteins.
- Collect the supernatant for analysis.

#### 2. Chromatographic Conditions:

- HPLC System: A standard high-performance liquid chromatography system.
- Column: A suitable reversed-phase column, such as a YMC BASIC column (50 mm × 2.0 mm, 3.5 µm).[\[11\]](#)
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile).
- Flow Rate: A typical flow rate would be in the range of 0.3-0.5 mL/min.
- Injection Volume: A small volume, typically 5-10 µL, of the prepared sample supernatant.

### 3. Mass Spectrometric Conditions:

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in the positive ion mode.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM).[\[2\]](#)[\[3\]](#)[\[10\]](#)
- MRM Transitions:
  - Guanfacine:  $m/z$  246.1  $\rightarrow$  60.1[\[2\]](#)[\[3\]](#)[\[10\]](#)
  - **Guanfacine-13C,15N3**:  $m/z$  250.0  $\rightarrow$  159.1[\[2\]](#)[\[3\]](#)[\[10\]](#)

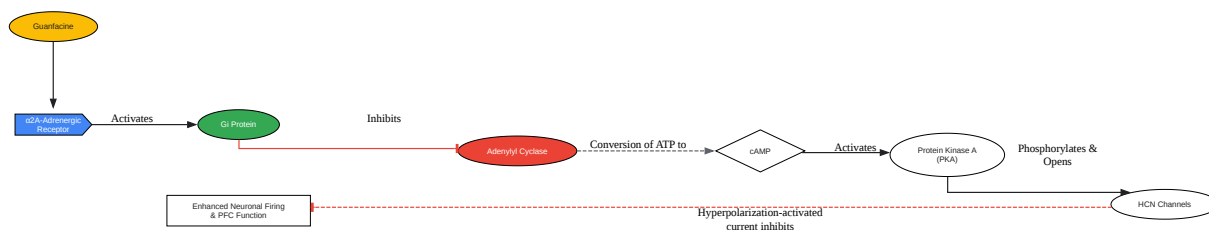
### 4. Data Analysis:

- Quantify the concentration of Guanfacine in the plasma samples by calculating the peak area ratio of the analyte to the internal standard (**Guanfacine-13C,15N3**).
- Generate a calibration curve using standards of known Guanfacine concentrations to determine the concentration in the unknown samples.

## Mandatory Visualizations

### Guanfacine Signaling Pathway

Guanfacine is a selective agonist for the  $\alpha$ 2A-adrenergic receptor, which is prominently expressed in the prefrontal cortex. Its mechanism of action involves the modulation of intracellular signaling cascades that are crucial for neuronal function and cognitive processes.

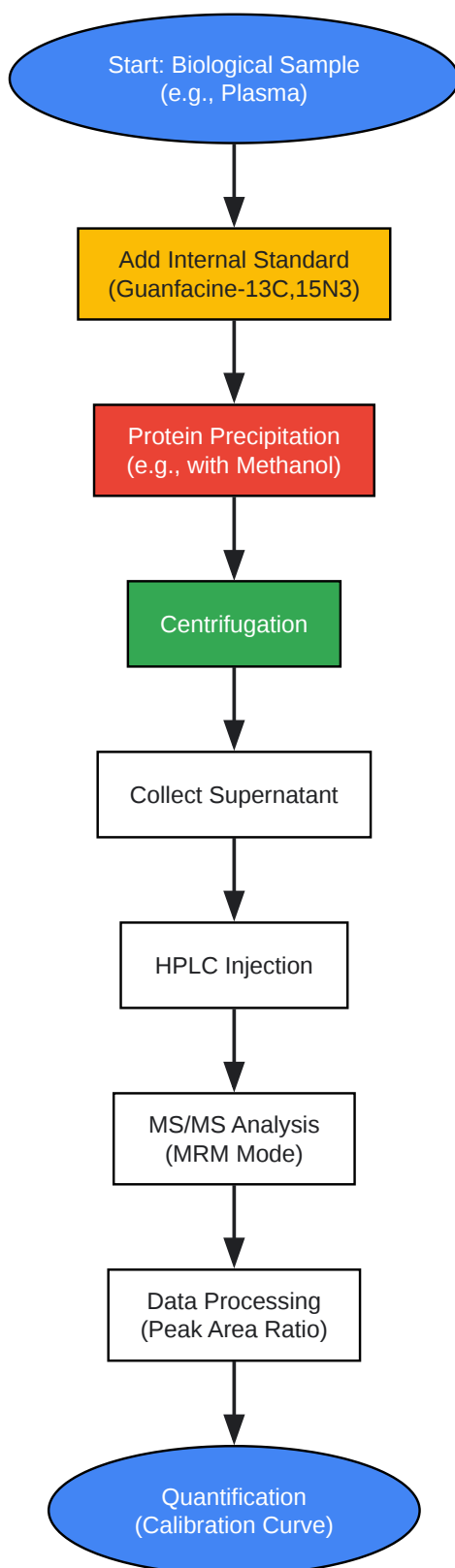


[Click to download full resolution via product page](#)

Caption: Guanfacine's mechanism of action in the prefrontal cortex.

## Experimental Workflow for Guanfacine Quantification

The following diagram illustrates the typical workflow for quantifying Guanfacine in biological samples using **Guanfacine- $^{13}C,^{15}N_3$**  as an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for Guanfacine quantification using an internal standard.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. Development and Validation of A High-Performance Liquid Chromatography- Mass Spectroscopy Assay for the Bioequivalence Study of Guanfacine Extended Release (GXR) Tablet in Human Plasma | CoLab [colab.ws]
- 3. Development and Validation of A High-Performance Liquid Chromatography- Mass Spectroscopy Assay for the Bioequivalence Study of Guanfacine Extended Release (GXR) Tablet in Human Plasma | Bentham Science [benthamscience.com]
- 4. Guanfacine-13C,15N3 | TargetMol [targetmol.com]
- 5. Guanfacine-13C,15N3 | CAS#:1189924-28-4 | Chemsrce [chemsrc.com]
- 6. Development and Validation of A High-Performance Liquid Chromatography- Mass Spectroscopy Assay for the Bioequivalence Study of Guanfacine Extended Release (GXR) Tablet in Human Plasma (2022) | 3 Citations [scispace.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. thomassci.com [thomassci.com]
- 9. researchgate.net [researchgate.net]
- 10. benthamdirect.com [benthamdirect.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physical and Chemical Properties of Guanfacine-13C,15N3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564486#physical-and-chemical-properties-of-guanfacine-13c-15n3]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)